

SAMDC activity assay with Sardomozide dihydrochloride

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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Compound Profile: Sardomozide Dihydrochloride

The table below summarizes the fundamental characteristics of **Sardomozide dihydrochloride** as a SAMDC inhibitor.

| Property | Description |
|-------------------------------|--|
| Synonym(s) | CGP48664A, SAM486A, CGP 48664 dihydrochloride [1] [2] |
| CAS Number | 138794-73-7 [3] [2] |
| Molecular Formula | $C_{11}H_{16}ClN_6$ [3] [2] |
| Molecular Weight | 303.19 g/mol [1] [3] [2] |
| Biological Target | S-Adenosylmethionine decarboxylase (SAMDC) [1] [3] [2] |
| IC ₅₀ (Cell Assay) | 5 nM [1] [3] [2] |
| Purity | >98% - 99% [1] [2] |
| Solubility | Soluble in water (≥ 4 mg/mL) and DMSO (≥ 10 mg/mL) [1] [2] |

| Property | Description |
|----------|-------------------------------------|
| Storage | -20°C, sealed, and kept dry [3] [2] |

SAMDC Activity Assay Protocol

This protocol is adapted from cell-based studies using **Sardomozide dihydrochloride** to inhibit SAMDC activity [3] [2].

Materials and Reagents

- **Cell Line:** CHO (Chinese Hamster Ovary) cells or other relevant cell lines.
- **Inhibitor Stock Solution:** Prepare **Sardomozide dihydrochloride** stock at 10 mM in sterile DMSO or water. Aliquot and store at -20°C.
- **Culture Medium:** Appropriate complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS).
- **Equipment:** Standard cell culture facility, CO₂ incubator, centrifuge.

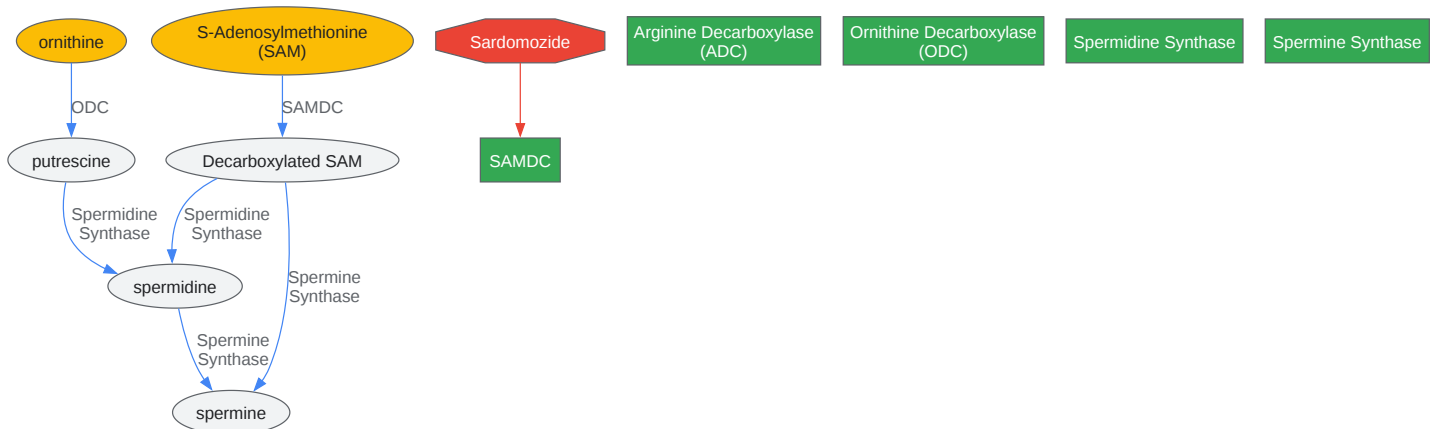
Experimental Procedure

- **Cell Seeding:** Seed cells in appropriate culture vessels at a density that will ensure 70-80% confluence at the time of treatment.
- **Treatment:** After cells adhere, expose them to **Sardomozide dihydrochloride**. A concentration of **3 μM** for **48 hours** has been shown to reduce intracellular SAMDC activity to 10% of control levels [3] [2].
 - *Include negative control groups:* Cells treated with an equal volume of vehicle (DMSO or water).
- **Harvesting:** After the treatment period, wash the cells with cold PBS. Harvest cells by trypsinization or scraping, and pellet them by centrifugation.
- **SAMDC Activity Measurement:**
 - Lyse the cell pellet using a suitable lysis buffer.
 - Clarify the lysate by centrifugation.
 - Use the supernatant to measure SAMDC activity. A common method involves monitoring the release of (¹⁴C)CO₂ from S-adenosyl-L-[carboxy-(¹⁴C)methionine]. The specific assay conditions (buffer, pH, reaction time) will depend on the established protocol for your cell type.

- **Data Analysis:** Calculate SAMDC activity in treated samples as a percentage of the vehicle control activity. The IC_{50} value can be determined by treating cells with a range of inhibitor concentrations and fitting the resulting activity data to a dose-response curve.

Biological Context and Pathways

Sardomozide dihydrochloride targets a critical step in polyamine synthesis. The following diagram illustrates its role in the polyamine biosynthesis pathway, which is crucial for cellular growth and a target in cancer and disease research.



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Diagram 1: Sardomozide inhibits the polyamine biosynthesis pathway. The diagram shows that **Sardomozide dihydrochloride** (red octagon) potently and selectively inhibits the enzyme S-adenosylmethionine decarboxylase (SAMDC). This blockade prevents the synthesis of decarboxylated SAM,

which is a critical aminopropyl group donor for the formation of spermidine and spermine from putrescine, thereby disrupting the entire polyamine synthesis cascade [1] [3] [2].

Research Applications and Notes

- **Key Findings:** Treatment with 3 μ M Sardomozide for 48 hours reduces intracellular SAMDC activity to about **10% of control levels**, effectively depleting downstream polyamines [3] [2].
- **Research Use:** This compound is an excellent tool for investigating the physiological roles of polyamines in processes like cell growth, proliferation, and response to stress. It has been used to study polyamine function in various cell models [3].
- **Handling Note:** **Sardomozide dihydrochloride** is intended for research use only and is not for human consumption [2].

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References

1. | Sardomozide inhibitor | Axon Medchem dihydrochloride SAMDC [axonmedchem.com]
2. (Sardomozide 2HCl; CGP...) dihydrochloride Sardomozide [abmole.com]
3. | CAS#:138794-73-7 | Chemsrce Sardomozide dihydrochloride [chemsrc.com]

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